

1-Butyl-4-nitrobenzene material safety data sheet (MSDS) information

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Butyl-4-nitrobenzene

CAS No.: 20651-75-6

Cat. No.: B1266289

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1-Butyl-4-nitrobenzene: A Comprehensive Guide for Researchers

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This document provides detailed application notes and protocols for the use of **1-Butyl-4-nitrobenzene**, a versatile intermediate in organic synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Material Safety and Handling

1-Butyl-4-nitrobenzene is a chemical compound that requires careful handling in a laboratory setting. The following tables summarize its key physical, chemical, and toxicological properties based on available Material Safety Data Sheets (MSDS) and scientific literature.

Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	20651-75-6	[1] [2] [3]
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1] [2] [3]
Molecular Weight	179.22 g/mol	[1] [2] [3]
Appearance	Light yellow to amber to dark green clear liquid	[3]
Boiling Point	136 °C at 10 mmHg	[4]
Density	1.06 g/cm ³	[4]
Refractive Index	1.5300 - 1.5340	[4]
Storage Temperature	Room Temperature, sealed in a dry, dark place	[4] [5]

Toxicological Data

Comprehensive toxicological data for **1-butyl-4-nitrobenzene** is not readily available. However, data for the parent compound, nitrobenzene, can be used as a conservative surrogate for hazard assessment. Nitroaromatic compounds as a class are recognized for their potential toxicity.

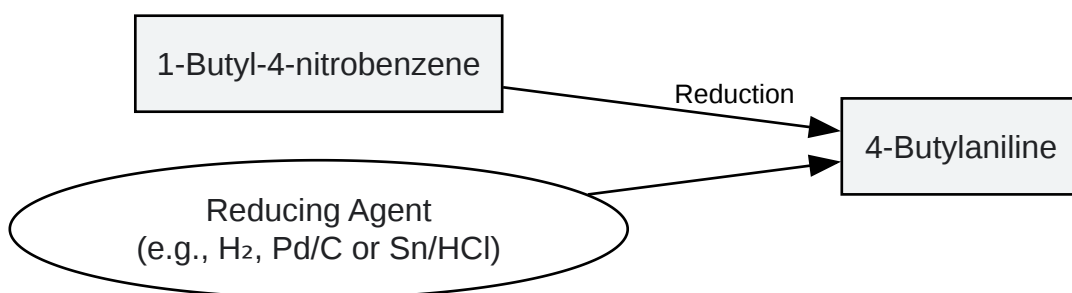
Hazard	Description	Reference(s)
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled.	
Organ Damage	May cause damage to organs, particularly the blood (methemoglobinemia), through prolonged or repeated exposure.	
Carcinogenicity	No specific data available for 1-butyl-4-nitrobenzene. Nitrobenzene is classified as possibly carcinogenic to humans (Group 2B) by IARC.	
Mutagenicity	No specific data available for 1-butyl-4-nitrobenzene. Some nitroaromatic compounds have shown mutagenic potential in in-vitro studies.	

Applications in Organic Synthesis

1-Butyl-4-nitrobenzene is a key intermediate in organic synthesis, primarily utilized for the synthesis of 4-butyraniline. The electron-withdrawing nature of the nitro group makes the aromatic ring susceptible to various chemical transformations.^[6] The butyl group provides lipophilicity, a property that can be advantageous in the design of bioactive molecules.^[6]

Synthesis of 4-Butyraniline

The most common application of **1-butyl-4-nitrobenzene** is its reduction to 4-butyraniline, a valuable precursor in the synthesis of pharmaceuticals, dyes, and other specialty chemicals.^[6]



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Caption: General reaction scheme for the reduction of **1-Butyl-4-nitrobenzene** to 4-Butylaniline.

Experimental Protocols

The following section provides a detailed protocol for the synthesis of **1-butyl-4-nitrobenzene** via the nitration of butylbenzene. This protocol is based on established methods for the nitration of aromatic compounds.

Synthesis of 1-Butyl-4-nitrobenzene from Butylbenzene

This protocol describes the electrophilic aromatic substitution (nitration) of butylbenzene to yield **1-butyl-4-nitrobenzene**.

Materials:

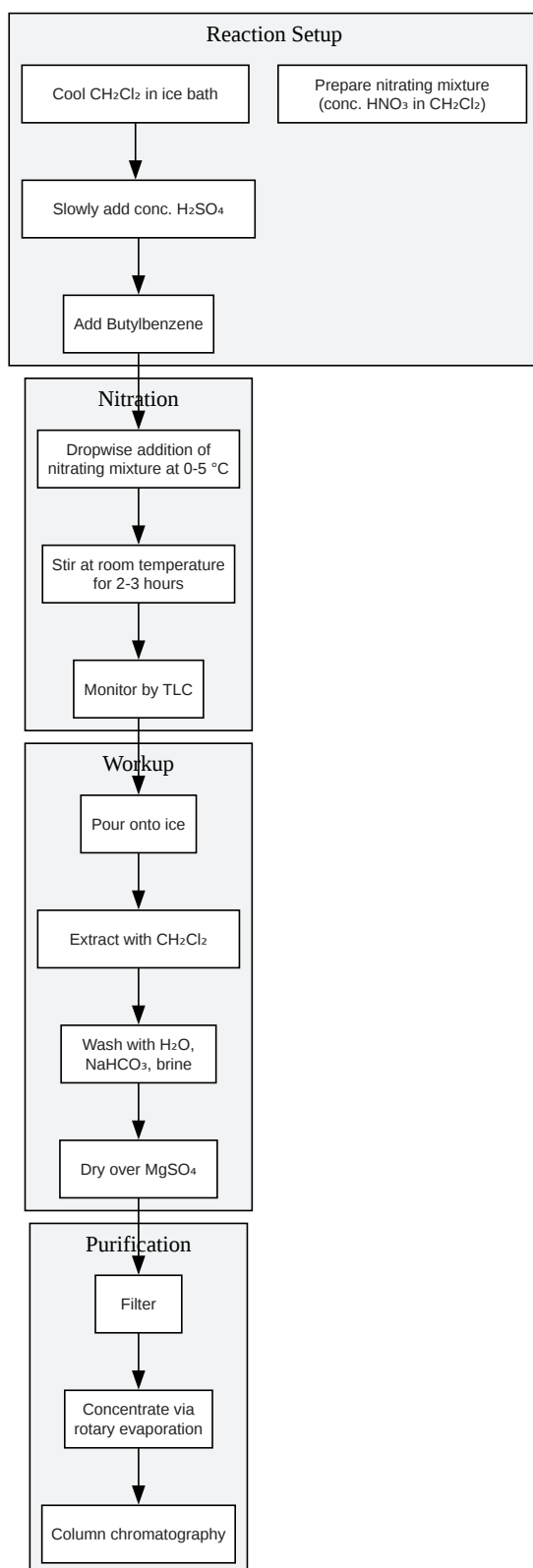
- Butylbenzene
- Concentrated Nitric Acid (HNO₃)
- Concentrated Sulfuric Acid (H₂SO₄)
- Dichloromethane (CH₂Cl₂)
- Ice
- Saturated sodium bicarbonate solution (NaHCO₃)
- Brine (saturated NaCl solution)

- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool dichloromethane in an ice bath.
- **Acid Addition:** Slowly add concentrated sulfuric acid to the cooled dichloromethane while stirring, maintaining the temperature below 10 °C.
- **Nitrating Mixture Preparation:** In the dropping funnel, carefully prepare a nitrating mixture by adding concentrated nitric acid to a portion of the cold dichloromethane.
- **Substrate Addition:** Add butylbenzene to the cooled sulfuric acid solution in the flask.
- **Nitration:** Add the nitrating mixture dropwise from the dropping funnel to the reaction flask over a period of 30-60 minutes, ensuring the temperature remains between 0 and 5 °C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at room temperature for 2-3 hours. Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- **Workup:**
 - Once the reaction is complete, carefully pour the reaction mixture over crushed ice.
 - Transfer the mixture to a separatory funnel and extract the organic layer.

- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
 - Filter the solution to remove the drying agent.
 - Concentrate the solvent using a rotary evaporator to obtain the crude product.
 - The crude **1-butyl-4-nitrobenzene** can be further purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.



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